

# Flow cytometry panel for analyzing ADU-S100 immune response

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## Compound of Interest

*Compound Name:* ADU-S100 (disodium salt)

*Cat. No.:* B12426529

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Application Note: High-Dimensional Flow Cytometry Analysis of ADU-S100 (STING Agonist) Induced Immune Responses

## Abstract & Introduction

ADU-S100 (MIW815) is a synthetic cyclic dinucleotide (CDN) agonist that targets the Stimulator of Interferon Genes (STING) pathway.[1][2][3][4] Unlike checkpoint inhibitors that release existing brakes on T cells, ADU-S100 acts as an "igniter," triggering the innate immune system to prime a de novo adaptive response.

Successful STING agonism results in a specific cascade: Type I Interferon production

Dendritic Cell (DC) maturation

CD8+ T cell cross-priming. Therefore, a standard immunophenotyping panel is insufficient. To accurately validate ADU-S100 efficacy, researchers must utilize a panel capable of resolving DC maturation status (CD86/CD40) and T cell effector function (IFN

/Granzyme B) simultaneously.

This guide details a validated 18-color flow cytometry workflow designed to capture this dynamic response in murine tumor models (adaptable to human), focusing on the critical transition from innate activation to adaptive killing.

## Mechanism of Action & Biomarker Selection

Understanding the signaling trajectory is essential for selecting the correct timepoints and markers.

Figure 1: ADU-S100 Mechanism and Biomarker Correlation

Caption: The STING signaling cascade showing the progression from drug binding to innate cytokine release, APC maturation, and final adaptive effector function.

## Panel Design

We utilize a Modular Panel Strategy. The "Core Backbone" identifies lineages, while specific modules are added based on the experimental question (Innate vs. Adaptive).

**Table 1: The Core Backbone (Required for all samples)**

| Marker    | Fluorophore (Example) | Clone  | Purpose                                                               |
|-----------|-----------------------|--------|-----------------------------------------------------------------------|
| Live/Dead | Zombie NIR            | N/A    | Exclude dead cells (Critical: STING agonists induce necrosis).        |
| CD45      | BV510                 | 30-F11 | Pan-Leukocyte marker. <a href="#">[5]</a>                             |
| CD16/32   | Unconjugated          | 93     | Fc Block (Essential to prevent nonspecific binding on myeloid cells). |

## Module A: Innate/Myeloid Activation (Timepoint: 12h - 48h post-dose)

Focus: Is the drug working? Are APCs maturing?

| Marker | Fluorophore | Target Cell    | Biological Relevance for ADU-S100                                 |
|--------|-------------|----------------|-------------------------------------------------------------------|
| CD11b  | BV421       | Myeloid        | General myeloid lineage.                                          |
| CD11c  | PE-Cy7      | DCs            | Dendritic cells (primary STING responders).                       |
| MHC-II | BV711       | APCs           | Antigen presentation capacity.                                    |
| CD86   | APC         | Activated APCs | Primary readout. Upregulation indicates successful DC maturation. |
| CD40   | PE          | Activated APCs | Critical costimulatory marker upregulated by STING.               |
| Ly6C   | PerCP-Cy5.5 | Monocytes      | Differentiates inflammatory monocytes (Ly6C hi) from macrophages. |
| Ly6G   | FITC        | Neutrophils    | Neutrophil influx is common after STING injection.                |
| F4/80  | BV605       | Macrophages    | To monitor M1 (CD86+) vs M2 polarization shifts.                  |
| XCR1   | BV785       | cDC1           | Crucial. cDC1s are required for CD8+ T cell cross-priming.        |

## Module B: Adaptive/Effector Response (Timepoint: Day 5 - Day 14)

Focus: Did the priming result in tumor killing?

| Marker     | Fluorophore | Target Cell   | Biological Relevance for ADU-S100                       |
|------------|-------------|---------------|---------------------------------------------------------|
| CD3        | BUV395      | T Cells       | Lineage.                                                |
| CD4        | BUV496      | Helper T      | Helper subsets.                                         |
| CD8a       | BUV737      | Cytotoxic T   | Primary effector. Look for expansion.                   |
| FoxP3      | PE          | Tregs         | STING can sometimes expand Tregs; monitor ratio.        |
| Ki67       | BV421       | Proliferating | Indicates active expansion of clones.                   |
| PD-1       | BV605       | Activated T   | Early activation marker; also exhaustion.               |
| IFN-       | APC         | Effector      | Functional readout. Requires stimulation (PMA/Iono).[6] |
| Granzyme B | PE-Cy7      | Cytotoxic     | Direct killing potential.                               |
| NK1.1      | FITC        | NK Cells      | NK cells also mediate STING anti-tumor effects.         |

## Experimental Protocol

### Phase 1: Sample Preparation (Tumor Digestion)

Critical Note: STING agonists can cause significant necrosis. High DNA content from dead cells will clump your sample. DNase is mandatory.

- Harvest: Excise tumor and mince into <2mm pieces.
- Digestion: Incubate in Liberase TL (0.25 mg/mL) + DNase I (100 g/mL) in HBSS (Ca<sup>2+</sup>/Mg<sup>2+</sup> free) for 30 mins at 37°C with gentle shaking.
  - Why Liberase TL? It preserves CD4 and CD8 epitopes better than crude Collagenase IV.
- Quench: Add 10mL cold FACS buffer (PBS + 2% FBS + 1mM EDTA).
- Filter: Pass through 70 m strainer.
- Lysis: ACK Lysing buffer for 2 mins (if blood contamination is visible).

## Phase 2: Staining Workflow

Figure 2: Staining Logic Flow

Caption: Step-by-step staining workflow including critical fixation/permeabilization for intracellular markers.

Detailed Steps:

- Viability: Stain with Zombie NIR (1:1000 in PBS) for 15 min at 4°C. Wash with FACS buffer.
- Block: Resuspend in 50 L FACS buffer + Anti-CD16/32 (Fc Block). Incubate 10 min.
- Surface: Add surface antibody cocktail (2X concentration). Incubate 30 min at 4°C in dark. Wash 2x.
- Fix/Perm: Use FoxP3 Transcription Factor Staining Buffer Set (eBioscience).
  - Why? This buffer works for both nuclear (FoxP3, Ki67, TOX) and cytoplasmic (IFN

) proteins. Standard PFA fixes are insufficient for nuclear markers.

- Incubate Fix/Perm working solution for 30-45 min at Room Temperature (RT).
- Intracellular: Wash with Perm Buffer (1X). Add intracellular cocktail in Perm Buffer. Incubate 30 min at RT.
- Acquire: Resuspend in FACS buffer and acquire on flow cytometer (e.g., Fortessa, Aurora).

## Gating Strategy & Data Analysis

Self-Validating the Gating:

- Time Gate: Ensure stable flow.
- Single Cells: FSC-A vs FSC-H.
- Live Leukocytes: Live/Dead negative AND CD45 positive.
  - QC Check: If CD45+ population is <5% of total events in a tumor, your digestion may be too harsh or the tumor is "cold."
- Myeloid Branch (Module A):
  - Gate on CD11b+. [\[5\]](#)
  - Neutrophils: Ly6G+ Ly6C int.
  - Monocytes: Ly6G- Ly6C hi. [\[7\]](#)
  - Macrophages: Ly6G- Ly6C lo/neg F4/80+.
  - DCs: CD11c+ MHC-II hi (Exclude F4/80+ to avoid autofluorescent macrophages).
  - Target Readout: Histogram of CD86 and CD40 on the DC gate. Compare MFI (Mean Fluorescence Intensity) of ADU-S100 vs Vehicle.
- Lymphoid Branch (Module B):

- Gate on CD3+.[\[5\]](#)
- CD4 vs CD8.
- Tregs: CD4+ FoxP3+.
- Activated CD8: CD8+ PD-1+ Ki67+.
- Target Readout: % IFN  
+ of CD8+ T cells (requires PMA/Iono stim).

## Troubleshooting & Expert Tips

- The "Disappearing" Lymphocytes: High doses of STING agonists can induce rapid apoptosis in T cells (STING signaling in T cells can be antiproliferative). If you see a drop in T cell counts at 24h, this is a known on-target effect. Look for recovery/expansion at Day 5-7.
- Receptor Internalization: STING activation causes rapid internalization of STING protein. Do not use surface STING staining; it is intracellular.
- Compensation Controls: Use UltraComp beads for all markers except Live/Dead (use cells) and perhaps FoxP3 (beads often fail to bind FoxP3 antibodies well; check manufacturer specs).

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